

# Application Notes: Benkeser Reaction for Bis(trichlorosilyl)methane

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## Compound Focus: Bis(trichlorosilyl)methane

CAS No.: 4142-85-2

Cat. No.: S1897103

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The **Benkeser reaction** is a reduction method using lithium or calcium metal in low molecular weight alkylamine solvents, related to the Birch reduction but often conducted at higher temperatures [1] [2]. One of its applications is the synthesis of organosilicon compounds.

**Synthesis of Bis(trichlorosilyl)methane** Bis(trichlorosilyl)methane is a valuable precursor in organosilicon chemistry, used in organic synthesis, material science, and surface modification [3]. It can be prepared via a Benkeser-type reaction.

- **Reaction Equation:** (  $\text{CHCl}_3 + 2\text{HSiCl}_3 \rightarrow \text{CH}_2(\text{SiCl}_3)_2$  ) [3] The reaction involves trichloromethane (chloroform) and trichlorosilane.
- **Role of the Benkeser Reaction:** The provided sources indicate that this synthesis proceeds under conditions characteristic of the Benkeser reaction, which typically involves a lithium or calcium metal reductant in an amine solvent [1] [2]. The amine solvent and metal work together to generate the active reducing species.

The table below summarizes the key information for the target compound:

Property	Description / Value
Product Name	Bis(trichlorosilyl)methane [3]

Property	Description / Value
CAS Number	4142-85-2 [3]
Molecular Formula	CH <sub>2</sub> Cl <sub>6</sub> Si <sub>2</sub> [3]
Boiling Point	179-180 °C [3]
Appearance	Colorless liquid [3]
Density	1.545 g/mL at 25 °C [3]
Sensitivity	Moisture Sensitive [3]

## Experimental Protocol Overview

The following methodology is reconstructed from general Benkeser reaction principles and the specific reaction components mentioned for this synthesis. **This is a conceptual protocol and must be validated in a laboratory setting.**

### 1. Reaction Setup

- **Environment:** Conduct all operations in an inert atmosphere (e.g., nitrogen or argon glovebox) using standard Schlenk-line techniques.
- **Solvent System:** Use a dry, low molecular weight alkylamine as the solvent, such as ethylamine or a mixture of ethylamine and ethylenediamine [1] [2].
- **Reagents:** The reaction requires trichloromethane (CHCl<sub>3</sub>) and trichlorosilane (HSiCl<sub>3</sub>) in a 1:2 molar ratio [3].
- **Reducing Agent:** Use lithium (Li) or calcium (Ca) metal as the electron source [1] [2]. Lithium wire is commonly used.

### 2. Reaction Procedure

- In an inert environment, add the cut lithium wire or calcium metal pieces to the dry amine solvent in a reaction vessel equipped with a stir bar.
- Cool the mixture to a low temperature (e.g., 0°C to -78°C) depending on the reactivity, though Benkeser conditions can allow for higher temperatures than the Birch reduction [2].

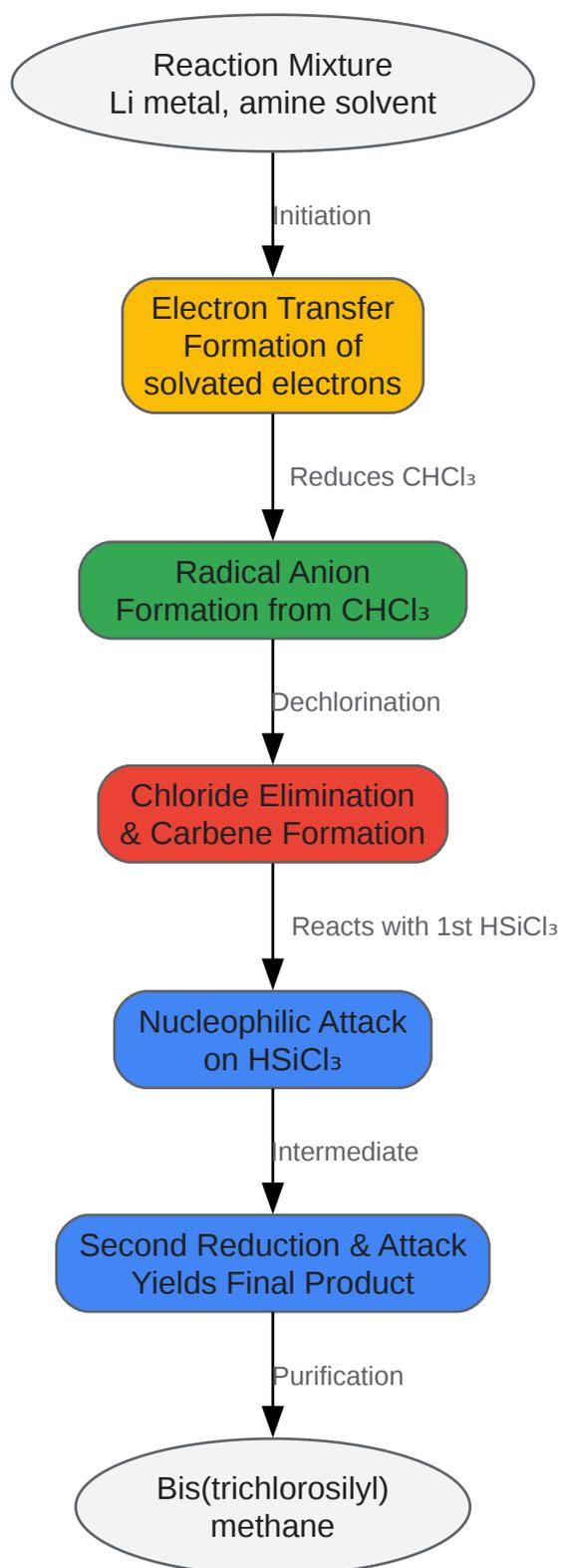
- Slowly add a mixture of trichloromethane and trichlorosilane to the vigorously stirring metal-amine mixture.
- Allow the reaction to warm to room temperature and stir for several hours, monitoring the reaction progress by an appropriate analytical method (e.g., GC-MS or NMR).
- After completion, carefully quench the reaction by slowly adding a cold, saturated ammonium chloride ( $\text{NH}_4\text{Cl}$ ) solution.

### 3. Work-up and Purification

- Transfer the mixture to a separatory funnel. Separate the organic layer containing the product.
- Wash the organic layer multiple times with water to remove amine salts, followed by a brine wash.
- Dry the organic layer over an anhydrous drying agent (e.g., magnesium sulfate).
- Remove the volatile solvents under reduced pressure.
- Purify the crude product, **bis(trichlorosilyl)methane**, by fractional distillation under vacuum, collecting the fraction boiling at **179-180°C** [3].

## Reaction Mechanism Workflow

The diagram below illustrates the proposed step-by-step mechanism for the formation of **bis(trichlorosilyl)methane**, based on the general principles of the Benkeser reaction.



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## Critical Safety & Handling Notes

- **Moisture Sensitivity:** **Bis(trichlorosilyl)methane** is **moisture sensitive** [3]. Exposure to water will lead to hydrolysis, destroying the product and potentially producing hazardous hydrogen chloride (HCl) gas.
- **Pyrophoric Reagents:** Trichlorosilane is highly flammable and reactive. Lithium metal is pyrophoric and reacts violently with water. All handling must be conducted under a strict inert atmosphere.
- **Cryogenic Liquids:** If the reaction or work-up involves low temperatures, proper personal protective equipment (PPE) for handling cryogenic fluids (e.g., liquid nitrogen-cooled traps) is essential.
- **Ventilation:** Use all reagents in a well-ventilated fume hood to prevent exposure to toxic or corrosive vapors.

## Key Considerations for Researchers

- **Solvent Choice:** The choice of amine solvent (e.g., ethylamine vs. methylamine) and the use of co-solvents like ethylenediamine can significantly impact reaction rate and yield [1] [2].
- **Metal Form:** The surface area of the metal reductant is critical. Finely cut lithium wire or dispersions can enhance reaction efficiency. A recent advance in mechanochemistry, using ball milling to activate lithium in air, could offer a safer, solvent-free alternative for generating organolithium precursors, though its application to this specific synthesis is not yet documented [4].
- **Stoichiometry:** Precise control of the molar ratio of trichloromethane to trichlorosilane (1:2) is necessary to minimize byproducts and ensure a high yield of the desired product [3].
- **Analysis:** Confirm the identity and purity of the final product using techniques such as (<sup>1</sup>H) NMR, (<sup>13</sup>C) NMR, (<sup>29</sup>Si) NMR, and mass spectrometry.

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## References

1. [sciencedirect.com/topics/chemistry/ benkeser - reaction](https://www.sciencedirect.com/topics/chemistry/benkeser-reaction) [sciencedirect.com]
2. [Birch reduction - Wikipedia](https://en.m.wikipedia.org/wiki/Birch_reduction) [en.m.wikipedia.org]
3. [Bis\(trichlorosilyl\) methane | Electronic Chemicals Supplier Daken Chem](#) [dakenchem.com]

4. Mechanochemistry strikes again: Solvent-free method simplifies... [phys.org]

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